

# Safety and Handling of 1,3-Dicyanobenzene: A Technical Guide

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## Compound of Interest

Compound Name: 1,3-DICYANOBENZENE

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This guide provides comprehensive safety and handling information for **1,3-dicyanobenzene** (Isophthalonitrile), a versatile chemical intermediate used in the synthesis of various materials, including paints, varnishes, and agricultural chemicals.<sup>[1]</sup> Due to its potential hazards, a thorough understanding of its properties and associated safety protocols is crucial for all personnel handling this compound.

## Hazard Identification and Classification

**1,3-Dicyanobenzene** is classified as a hazardous substance. It is harmful if swallowed and may cause an allergic skin reaction.<sup>[2]</sup> It is also recognized as being harmful to aquatic life with long-lasting effects.<sup>[2]</sup> Upon heating to decomposition, it can emit toxic fumes of nitrogen oxides (NO<sub>x</sub>) and cyanide (CN<sup>-</sup>).<sup>[3][4]</sup>

GHS Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction[4]
Hazardous to the Aquatic Environment, Long-term	Category 3	H412: Harmful to aquatic life with long lasting effects[4]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,3-dicyanobenzene** is provided below.

Property	Value	Reference
Synonyms	Isophthalonitrile, IPN, m-Dicyanobenzene	[2][5]
CAS Number	626-17-5	[2]
Molecular Formula	C <sub>8</sub> H <sub>4</sub> N <sub>2</sub>	[5]
Molecular Weight	128.13 g/mol	
Appearance	Off-white to light brown solid, white crystalline or flaky solid	[1][6]
Odor	Almond-like	[1][2]
Melting Point	161 - 165 °C (321.8 - 329 °F)	[2][5]
Boiling Point	288 °C (550.4 °F)	[2]
Flash Point	> 150 °C (> 302 °F)	[2]
Vapor Pressure	1.3 hPa @ 88 °C	[2]
Water Solubility	0.7 g/L (20 °C)	[6][7]
Density	1.28 g/cm <sup>3</sup> (at 25°C)	[1]

## Toxicological Information

The primary routes of exposure are ingestion, skin contact, and eye contact. While inhalation of the solid material is less common, dust generated during handling can be inhaled.

Toxicity Data	Value	Species	Reference
LD50, Oral	860 mg/kg	Rat	[8]
LD50, Dermal	> 5 g/kg	Rat	[8]
LC50, Inhalation	> 8970 mg/m <sup>3</sup> /1H	Rat	[8]

Symptoms of Exposure:

- Ingestion: May cause headache, nausea, and confusion.[7][9]
- Skin Contact: May cause an allergic skin reaction.[2]
- Eye Contact: The substance is irritating to the eyes.[10][11]

## Experimental Protocols

### Standard Handling Procedure

This protocol outlines the essential steps for safely handling **1,3-dicyanobenzene** powder in a laboratory setting.

- Preparation and Personal Protective Equipment (PPE):
  - Work within a certified chemical fume hood.
  - The work surface should be covered with an absorbent, disposable liner.
  - Wear a lab coat, closed-toe shoes, and appropriate chemical-resistant gloves (e.g., nitrile). Double gloving is recommended for extended handling.
  - Wear safety glasses or goggles and a face shield.

- Weighing and Dispensing:
  - Carefully weigh the required amount of **1,3-dicyanobenzene** on a tared weigh boat or paper inside the chemical fume hood.
  - Avoid generating dust. If dust is unavoidable, use appropriate respiratory protection (e.g., an N95 dust mask).
  - Close the container tightly immediately after use.
- Post-Handling:
  - Clean the work area with a damp cloth or paper towel to remove any residual powder.
  - Dispose of all contaminated disposable materials (gloves, liner, weigh boat) as hazardous chemical waste.
  - Wash hands thoroughly with soap and water after removing gloves.

## Emergency Spill Protocol (for a small, contained spill)

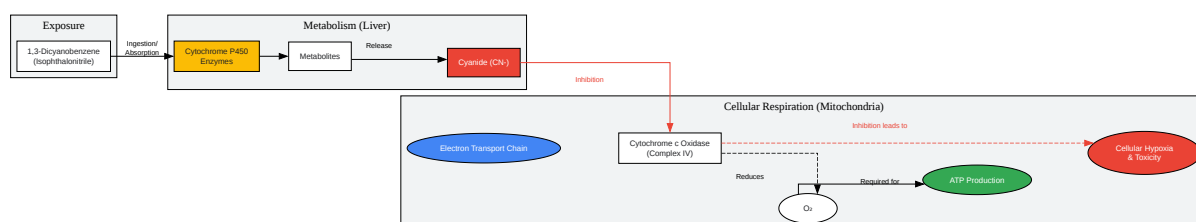
This protocol is for the cleanup of a small spill (less than 1 gram) of **1,3-dicyanobenzene** powder by trained laboratory personnel.

- Immediate Actions:
  - Alert personnel in the immediate area of the spill.
  - If there is a risk of airborne dust, evacuate the area and close the doors.
  - Ensure proper ventilation (fume hood) is operational.
- Personal Protective Equipment (PPE):
  - Don two pairs of chemical-resistant gloves, a lab coat, and safety goggles. A face shield is also recommended.
- Spill Containment and Cleanup:

- Gently cover the spill with a dry absorbent material (e.g., vermiculite, sand, or a spill pillow) to prevent the powder from becoming airborne.
- Carefully scoop the mixture into a labeled, sealable hazardous waste container. Avoid creating dust.
- Wipe the spill area with a wet paper towel to decontaminate the surface.
- Place all used cleaning materials and contaminated PPE into a sealed plastic bag for hazardous waste disposal.
- Final Steps:
  - Thoroughly wash hands and any exposed skin with soap and water.
  - Report the spill to the laboratory supervisor or safety officer.

## Mechanism of Toxicity: A Hypothetical Pathway

While the complete metabolic pathway of **1,3-dicyanobenzene** is not fully elucidated, it is hypothesized that its toxicity is primarily due to the metabolic release of cyanide. Aromatic nitriles can undergo metabolism by cytochrome P450 enzymes.<sup>[12][13]</sup> The released cyanide ion is a potent inhibitor of cellular respiration.



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